

Methodology for Studying Quizalofop Metabolism in Planta: Application Notes and Protocols

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Compound of Interest

Compound Name: Quizalofop

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Introduction

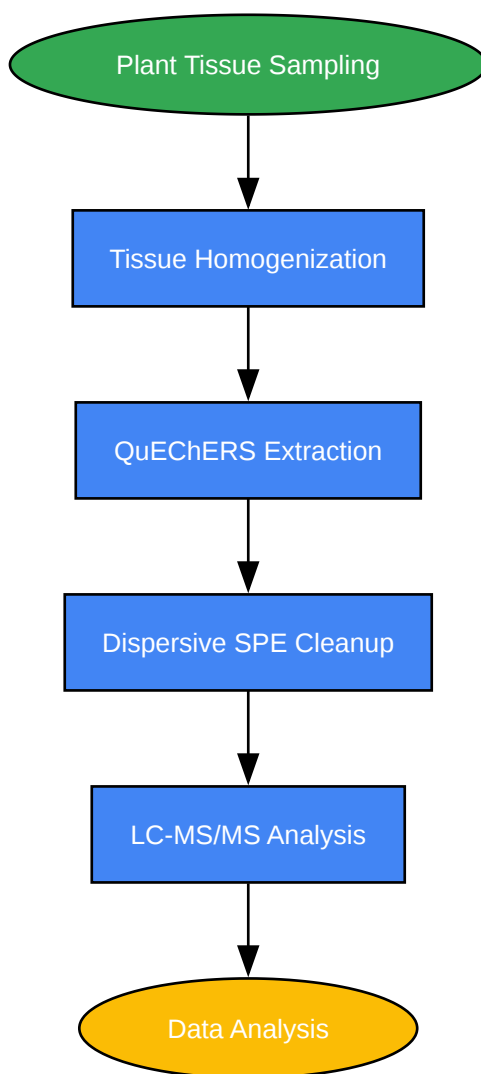
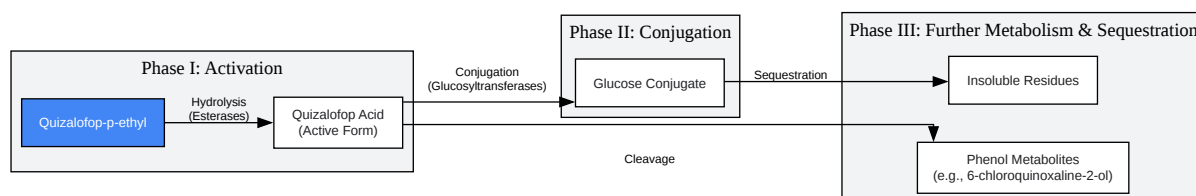
Quizalofop-p-ethyl is a selective, post-emergence herbicide widely used for the control of annual and perennial grass weeds in a variety of broadleaf crops. Its efficacy and selectivity are largely determined by its metabolic fate within the plant. Understanding the metabolic pathways of **Quizalofop**-p-ethyl in different plant species is crucial for optimizing its use, developing herbicide-resistant crops, and assessing its environmental impact. This document provides detailed application notes and protocols for studying the metabolism of **Quizalofop** in planta, from sample preparation to advanced analytical techniques.

Quizalofop-p-ethyl acts by inhibiting the acetyl-CoA carboxylase (ACCase) enzyme, which is essential for fatty acid synthesis in grasses[1][2][3][4]. The active form of the herbicide is its metabolite, **Quizalofop** acid[1]. The metabolic processes within the plant, including hydrolysis, conjugation, and further degradation, play a key role in the herbicide's selectivity and persistence[1][5].

Metabolic Pathway of Quizalofop-p-ethyl in Planta

The metabolism of **Quizalofop**-p-ethyl in plants generally follows a multi-phase detoxification pathway common for xenobiotics. The primary metabolic steps involve the rapid hydrolysis of

the ethyl ester to its biologically active form, **Quizalofop acid**. This is followed by conjugation with endogenous plant molecules, such as glucose, or further degradation into smaller phenolic metabolites.



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